

# Orfamide B producing bacterial strains

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An In-depth Technical Guide on **Orfamide B** Producing Bacterial Strains

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## Introduction

**Orfamide B** is a cyclic lipopeptide (CLP) belonging to the orfamide family of biosurfactants. These molecules are produced by various species of *Pseudomonas* bacteria and have garnered significant interest due to their diverse biological activities, including antifungal, insecticidal, and biosurfactant properties.<sup>[1][2][3][4][5]</sup> This technical guide provides a comprehensive overview of the bacterial strains known to produce **Orfamide B**, detailed experimental protocols for its production and isolation, and an examination of its biosynthetic pathway.

## Orfamide B Producing Bacterial Strains

The primary producers of **Orfamide B** identified in the scientific literature are strains of *Pseudomonas*. Notably, *Pseudomonas* sp. CMR5c and *Pseudomonas* sp. CMR12a, both isolated from the rhizosphere of cocoyam, are well-characterized producers of this compound.<sup>[1][2]</sup> While the broader *Pseudomonas* protegens group is known for producing Orfamide A, these related strains specialize in the synthesis of **Orfamide B**.<sup>[1][2]</sup>

## Quantitative Data on Orfamide Production

The following table summarizes the yield of purified orfamides from a culture of *Pseudomonas* sp. CMR5c, as reported in scientific literature.

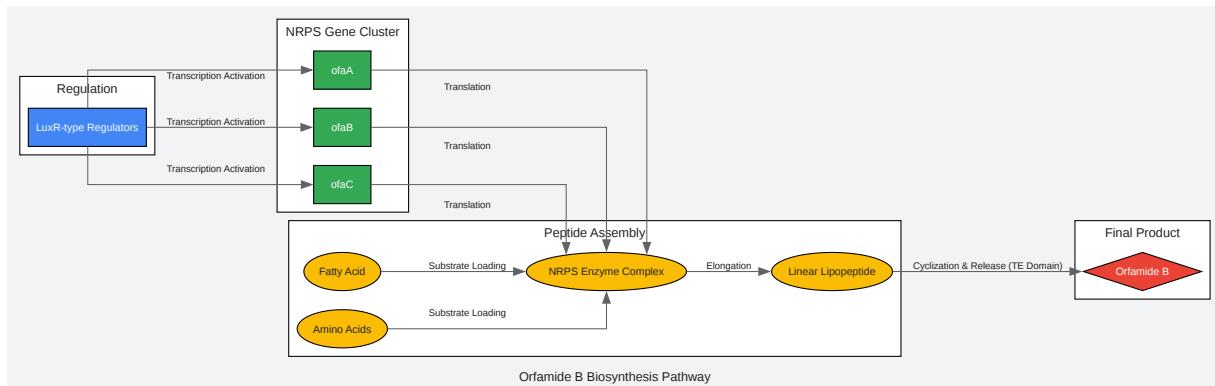
Compound	Yield (mg) from 500 mL culture
Orfamide B	33.54
Orfamide F	9.4
Orfamide G	5.8

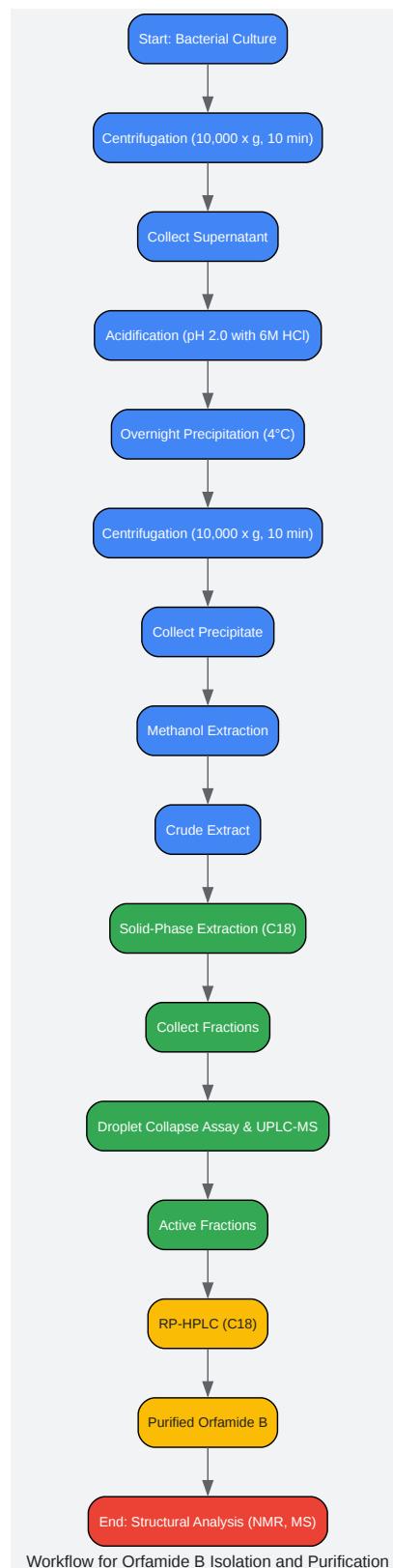
Data sourced from Ma et al. (2016).[\[1\]](#)

## Biosynthesis of Orfamide B

**Orfamide B** is synthesized via a non-ribosomal peptide synthetase (NRPS) mechanism. This process is orchestrated by a cluster of genes, primarily *ofaA*, *ofaB*, and *ofaC*, which encode the large NRPS enzymes.[\[2\]](#)[\[4\]](#)[\[6\]](#) These enzymes are modular, with each module responsible for the activation and incorporation of a specific amino acid into the growing peptide chain. The biosynthesis is terminated by a thioesterase (TE) domain, which catalyzes the cyclization and release of the final lipopeptide.[\[2\]](#)[\[4\]](#) The production of orfamides is regulated by LuxR-type transcriptional regulators.[\[2\]](#)[\[4\]](#)

## Biosynthesis Pathway of Orfamide B



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